

safety and handling precautions for (tert-Butylperoxy)(triphenyl)silane

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Compound of Interest

Compound Name: (tert-Butylperoxy)(triphenyl)silane

Cat. No.: B096289

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An In-depth Technical Guide to the Safety and Handling of **(tert-Butylperoxy)(triphenyl)silane**
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). **(tert-Butylperoxy)(triphenyl)silane** is a specialty chemical, and a specific SDS should be obtained from the manufacturer or supplier. The information herein is compiled from data on structurally analogous compounds and general principles of chemical safety. All handling and safety procedures should be conducted by trained personnel in a controlled laboratory environment.

Introduction

(tert-Butylperoxy)(triphenyl)silane is an organosilicon compound containing a peroxide group. This unique structure suggests its potential utility in organic synthesis, potentially as a radical initiator or an oxidizing agent, where the triphenylsilyl group can influence reactivity and selectivity. The presence of the peroxide linkage, however, necessitates stringent safety and handling precautions due to the inherent instability of such bonds. This guide provides a comprehensive overview of the known and anticipated safety considerations, handling procedures, and emergency protocols for **(tert-Butylperoxy)(triphenyl)silane**, based on data from analogous compounds.

Hazard Identification and Classification

While specific hazard classification for **(tert-Butylperoxy)(triphenyl)silane** is not readily available, based on its structural components—a tert-butyl peroxide and a triphenylsilyl group—it can be anticipated to fall under the following hazard categories:

- **Organic Peroxide:** Organic peroxides are thermally unstable and may undergo exothermic decomposition. This can be initiated by heat, friction, mechanical shock, or contamination, leading to fire or explosion.
- **Skin and Eye Irritant:** Organosilane compounds can cause irritation upon contact with skin and eyes.
- **Respiratory Irritant:** Inhalation of dust or vapors may cause respiratory tract irritation.

Analogous Compound Hazard Statements:

Based on safety data for tert-butyl hydroperoxide and triphenylsilane, the following GHS hazard statements are likely relevant:

- H242: Heating may cause a fire.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Data from Analogous Compounds

The following tables summarize quantitative data from structurally similar compounds to provide an estimate of the physical, chemical, and toxicological properties of **(tert-Butylperoxy)(triphenyl)silane**.

Table 1: Physical and Chemical Properties of Analogous Compounds

Property	tert-Butyl Hydroperoxide	Di-tert-butyl Peroxide	Triphenylsilane
CAS Number	75-91-2	110-05-4	789-25-3
Molecular Formula	C ₄ H ₁₀ O ₂	C ₈ H ₁₈ O ₂	C ₁₈ H ₁₆ Si
Melting Point	-3 °C	-40 °C	43-47 °C
Boiling Point	89 °C (decomposes)	111 °C	378 °C
Flash Point	27 °C	18 °C	>110 °C

Table 2: Toxicological Data of Analogous Compounds

Compound	LD50 Oral (Rat)	LC50 Inhalation (Rat)
tert-Butyl Hydroperoxide	406 mg/kg	500 ppm (4h)
Di-tert-butyl Peroxide	4837 mg/kg	20.3 mg/L (4h)
Triphenylsilane	No data available	No data available

Table 3: Fire and Explosion Hazard Data of Analogous Compounds

Compound	Flammability	Autoignition Temperature
tert-Butyl Hydroperoxide	Flammable liquid and vapor	232 °C
Di-tert-butyl Peroxide	Flammable liquid	183 °C
Triphenylsilane	Combustible solid	No data available

Experimental Protocols for Safe Handling

Detailed experimental protocols for handling **(tert-Butylperoxy)(triphenyl)silane** should be developed in accordance with standard laboratory safety procedures for organic peroxides.

General Handling Protocol:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary personal protective equipment (PPE) is readily available. A safety shower and eyewash station should be in close proximity.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile or neoprene).
 - Safety goggles and a face shield.
 - A flame-retardant laboratory coat.
- Dispensing:
 - Conduct all manipulations of the compound within a chemical fume hood.
 - Use non-sparking tools and equipment.
 - Ground all equipment to prevent static discharge.
 - Avoid contact with incompatible materials such as strong acids, bases, reducing agents, and metals.
- Heating:
 - Do not heat the compound directly. If heating is necessary for a reaction, use a well-controlled heating mantle or oil bath with a temperature controller and a blast shield.
 - Monitor the reaction temperature closely.
- Waste Disposal:
 - Dispose of waste containing **(tert-Butylperoxy)(triphenyl)silane** as hazardous waste.
 - Do not mix with other waste streams.
 - Consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

Reactivity and Stability

The primary safety concern with **(tert-Butylperoxy)(triphenyl)silane** is its thermal stability. Silyl peroxides are known to be thermally labile. The decomposition of silyl peroxides can be initiated by heat, light, or the presence of catalysts, and can proceed via homolytic cleavage of the O-O bond to form radicals.

Decomposition Pathway:

The thermal decomposition of silyl peroxides generally proceeds through the formation of alkoxy and siloxy radicals. For tert-butyl trimethylsilyl peroxide, the decomposition products include acetone, tert-butyl alcohol, and hexamethyldisiloxane.^[1] A similar decomposition pathway can be anticipated for **(tert-Butylperoxy)(triphenyl)silane**.

Incompatible Materials:

Avoid contact with:

- Strong acids and bases
- Reducing agents
- Metals and metal salts
- Combustible materials

Storage and Transportation

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials.
- The storage area should be equipped with explosion-proof electrical fittings.

- Keep containers tightly closed.

Transportation:

- Transport in accordance with all applicable local, national, and international regulations for organic peroxides.
- Avoid mechanical shock and friction during transport.

Emergency Procedures

Spill Response:

- Evacuate the area immediately.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable container for hazardous waste disposal.
- Do not use combustible materials such as paper towels to clean up spills.

Fire Fighting Measures:

- Use a dry chemical, carbon dioxide, or foam extinguisher.
- Do not use water, as it may be ineffective and could spread the fire.
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

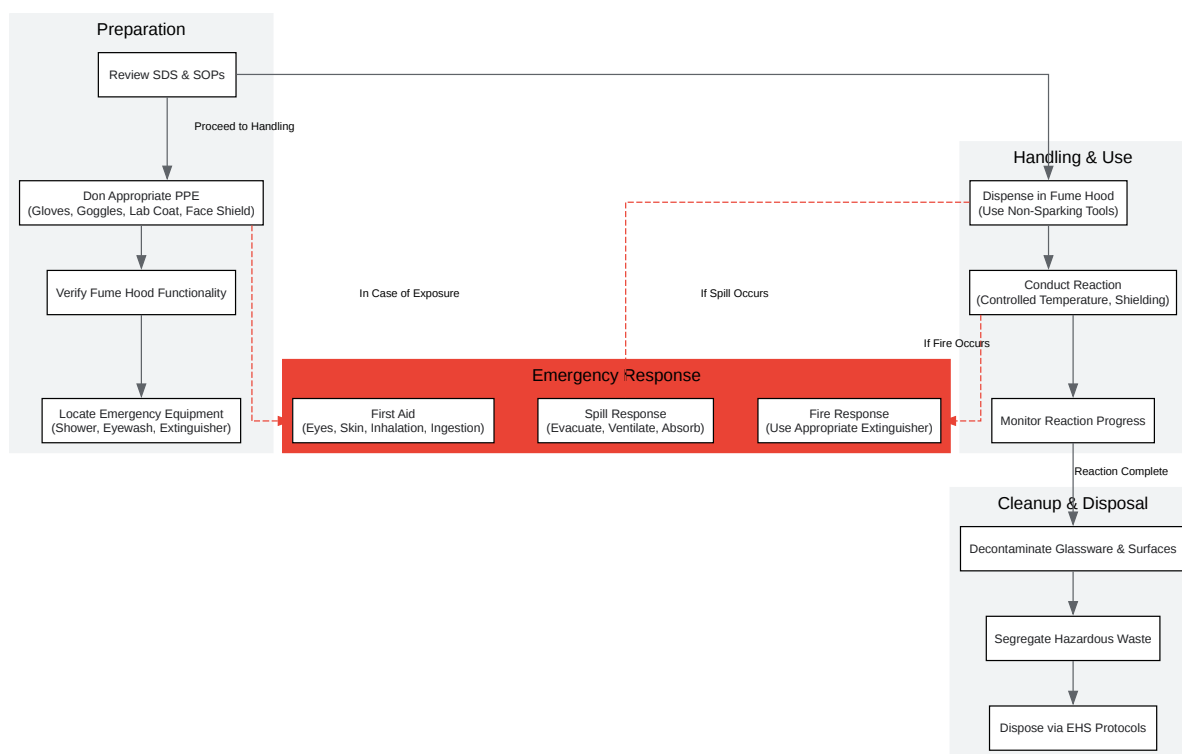
First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Get immediate medical attention.

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do not induce vomiting. Give large quantities of water. Never give anything by mouth to an unconscious person. Get immediate medical attention.

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(tert-Butylperoxy)(triphenyl)silane**.



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Safe handling workflow for **(tert-Butylperoxy)(triphenyl)silane**.

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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
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